

Demeton-S-d10: A Technical Guide for Analytical Applications

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Compound of Interest

Compound Name: Demeton-S-d10

Cat. No.: B15553653

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This technical guide provides an in-depth overview of the commercial availability and analytical applications of **Demeton-S-d10**, a deuterated internal standard crucial for the accurate quantification of the organophosphate insecticide Demeton-S. This document outlines its physicochemical properties, commercial sources, and a detailed experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis.

Core Compound Data

Demeton-S-d10 is the isotopically labeled analog of Demeton-S. The incorporation of ten deuterium atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification, as it co-elutes with the target analyte but is detected at a different mass-to-charge ratio. This allows for the correction of matrix effects and variations in sample preparation and instrument response.

Quantitative Data Summary

The following table summarizes the key quantitative information for **Demeton-S-d10**, compiled from various commercial suppliers. Specific details such as lot-specific purity and isotopic enrichment are typically provided in the Certificate of Analysis upon purchase.

Parameter	Value	Source
Molecular Formula	<chem>C8H9D10O3PS2</chem>	LGC Standards[1]
Molecular Weight	268.4 g/mol	LGC Standards[1]
Unlabeled CAS Number	126-75-0	LGC Standards[1]
Typical Pack Sizes	5 mg, 50 mg	LGC Standards[1][2]
Product Format	Neat	LGC Standards

Commercial Availability

Demeton-S-d10 is available from specialized chemical suppliers that provide analytical reference materials. Notable vendors include:

- LGC Standards: Offers **Demeton-S-d10** as a neat material in various pack sizes. Their products are characterized under ISO/IEC 17025 and manufactured according to ISO 17034, ensuring high quality and scientific integrity, with detailed information provided in the Certificate of Analysis.
- Clearsynth: Provides a range of stable isotope-labeled compounds, including deuterated analogs of pesticides for research and analytical use.

Pricing and availability can be obtained by creating an account on the respective supplier's website. It is important to note that this product may be classified as a dangerous good for transport and may be subject to additional shipping charges.

Experimental Protocol: Quantification of Demeton-S in Agricultural Products using Demeton-S-d10 as an Internal Standard by LC-MS/MS

The following is a representative experimental protocol for the analysis of Demeton-S in a complex matrix, such as agricultural products, using **Demeton-S-d10** as an internal standard. This protocol is based on established methods for pesticide residue analysis.

Reagents and Materials

- Demeton-S certified reference standard
- **Demeton-S-d10** internal standard
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (or other appropriate mobile phase modifier)
- Extraction solvents (e.g., acetone, ethyl acetate)
- Solid-phase extraction (SPE) cartridges for sample cleanup (e.g., graphitized carbon, PSA)
- Sample matrix (e.g., homogenized fruits, vegetables, or grains)

Preparation of Standard Solutions

- Stock Solutions: Prepare individual stock solutions of Demeton-S and **Demeton-S-d10** in a suitable solvent (e.g., acetonitrile or methanol) at a concentration of 1 mg/mL.
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the Demeton-S stock solution. Each calibration standard should be fortified with a constant concentration of the **Demeton-S-d10** internal standard from its stock solution.
- Internal Standard Spiking Solution: Prepare a working solution of **Demeton-S-d10** to be added to the samples.

Sample Preparation

- Extraction: Homogenize a known weight of the sample material (e.g., 10 g of a fruit or vegetable). Extract the homogenized sample with an appropriate solvent, such as acetone. The use of antioxidants like L-ascorbic acid during homogenization can prevent degradation of the target analyte.

- **Cleanup:** The crude extract often requires cleanup to remove matrix components that can interfere with the analysis. This can be achieved through liquid-liquid partitioning (e.g., with hexane/acetonitrile) followed by solid-phase extraction (SPE) using cartridges like graphitized carbon or PSA.
- **Fortification with Internal Standard:** Add a precise volume of the **Demeton-S-d10** internal standard spiking solution to the final extract just before analysis.

LC-MS/MS Analysis

- **Liquid Chromatography (LC):**
 - **Column:** A C18 reversed-phase column is typically used for the separation of organophosphate pesticides.
 - **Mobile Phase:** A gradient elution with water and acetonitrile (both often containing a small percentage of formic acid to improve peak shape) is commonly employed.
 - **Injection Volume:** Typically in the range of 1-10 μL .
- **Tandem Mass Spectrometry (MS/MS):**
 - **Ionization:** Electrospray ionization (ESI) in positive mode is generally suitable for Demeton-S and its deuterated analog.
 - **Acquisition Mode:** Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity. Specific precursor-to-product ion transitions for both Demeton-S and **Demeton-S-d10** need to be optimized.
 - For Demeton-S, a potential MRM transition is 259.1 \rightarrow 89.0.
 - For **Demeton-S-d10**, the precursor ion will be shifted by +10 m/z. The product ions may or may not be shifted depending on where the deuterium labeling is on the molecule.

Data Analysis

- Construct a calibration curve by plotting the ratio of the peak area of Demeton-S to the peak area of **Demeton-S-d10** against the concentration of Demeton-S in the calibration

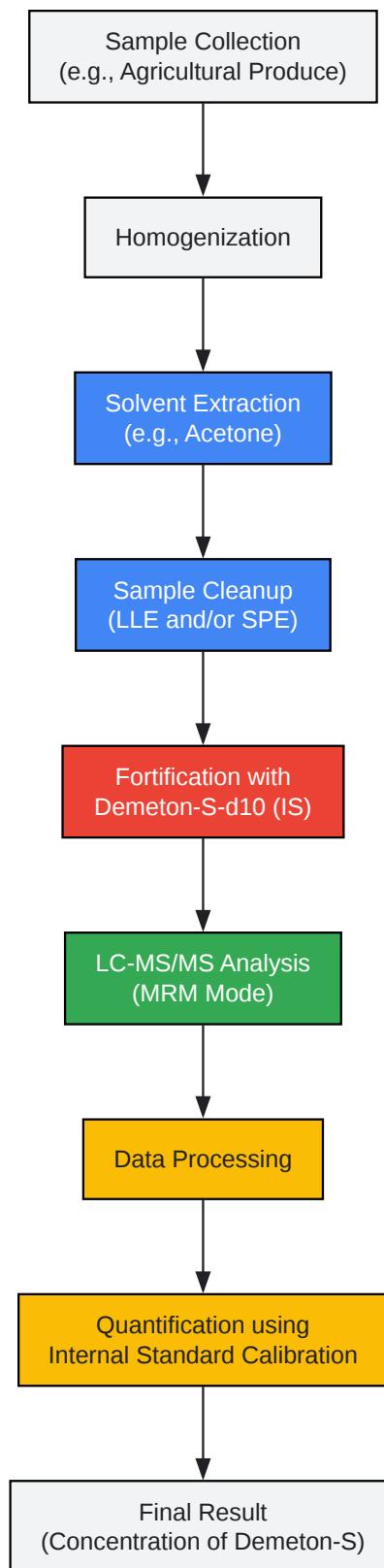
standards.

- Quantify the amount of Demeton-S in the samples by calculating the peak area ratio and interpolating the concentration from the calibration curve. The use of the internal standard corrects for any loss of analyte during sample preparation and for any matrix-induced enhancement or suppression of the MS signal.

Visualizations

Experimental Workflow for Pesticide Residue Analysis

The following diagram illustrates a typical workflow for the analysis of pesticide residues in a complex matrix using an internal standard.



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Caption: Workflow for Demeton-S analysis using a deuterated internal standard.

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References

- 1. Demeton-S-d10 | CAS | LGC Standards [lgcstandards.com]
- 2. Demeton-S-d10 | CAS | LGC Standards [lgcstandards.com]
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